

Unveiling the Off-Target Profile of Tubacin: A Comparative Guide for Researchers

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For researchers and drug development professionals, understanding the complete activity profile of a chemical probe is paramount. **Tubacin**, a widely used selective inhibitor of Histone Deacetylase 6 (HDAC6), is a valuable tool for studying the biological roles of this enzyme. However, like many small molecules, it is not without off-target effects. This guide provides a comprehensive comparison of **Tubacin**'s known off-target activities with those of other selective HDAC6 inhibitors, supported by experimental data and detailed protocols to aid in the critical evaluation and design of future experiments.

Tubacin is a potent inhibitor of HDAC6, an enzyme primarily located in the cytoplasm that plays a crucial role in various cellular processes by deacetylating non-histone proteins like α -tubulin. While its selectivity for HDAC6 over other HDAC isoforms is well-documented, recent studies have identified at least two significant off-target proteins: serine palmitoyltransferase (SPT) and metallo- β -lactamase domain-containing protein 2 (MBLAC2). Inhibition of these off-targets can lead to biological effects independent of HDAC6, necessitating careful consideration when interpreting data

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